

# Personal protective equipment for handling 5-Bromopyridine-2-carbaldehyde

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## Compound of Interest

Compound Name: 5-Bromopyridine-2-carbaldehyde

Cat. No.: B1277881

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## Essential Safety Guide: Handling 5-Bromopyridine-2-carbaldehyde

This guide provides crucial safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **5-Bromopyridine-2-carbaldehyde** (CAS No: 31181-90-5). Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Hazard Identification: **5-Bromopyridine-2-carbaldehyde** is a hazardous substance with the signal word "Warning".[\[1\]](#)[\[2\]](#)[\[3\]](#) Key hazards include:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. All PPE should meet established standards such as those from NIOSH (US) or EN (EU).

Protection Type	Specification	Standard
Eye/Face Protection	Chemical safety goggles. A face shield should be worn where a splash hazard exists.	European Standard EN 166 or equivalent. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a laboratory coat. Wear appropriate protective clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Gloves must satisfy standards like EN 374.
Respiratory Protection	Work must be conducted in a chemical fume hood. <a href="#">[1]</a> <a href="#">[5]</a> If dust or aerosols may be generated, a NIOSH-approved N95 dust mask or an air-purifying respirator is required. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 143. <a href="#">[1]</a> <a href="#">[5]</a>

## Operational Plan: Step-by-Step Handling Procedure

Following a systematic procedure minimizes the risk of exposure and contamination.

### Step 1: Preparation

- Ensure a Safety Data Sheet (SDS) for **5-Bromopyridine-2-carbaldehyde** is accessible.
- Verify that a chemical fume hood is operational and available.
- Locate and confirm the functionality of the nearest emergency eye wash station and safety shower.
- Assemble all necessary PPE as specified in the table above.

### Step 2: Engineering Controls

- All handling of this solid compound must occur within a certified chemical fume hood to ensure adequate ventilation.[1][5]
- Minimize dust generation and accumulation during handling.[1][5]

### Step 3: Safe Handling

- Before use, inspect the container for any damage or leaks.
- Wear all required PPE (gloves, lab coat, goggles) before opening the container.
- Avoid contact with skin and eyes and do not breathe in the dust.[1][3][5][6]
- Weigh and transfer the chemical within the fume hood.
- Keep the container tightly closed when not in use.[3][5][6]

### Step 4: Post-Handling and Cleanup

- Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[1][3][5]
- Decontaminate the work surface within the fume hood.
- Remove and wash any contaminated clothing before reuse.[1]
- Clean up spills immediately while wearing appropriate PPE. Sweep up the solid and place it into a suitable, labeled container for disposal.[1]

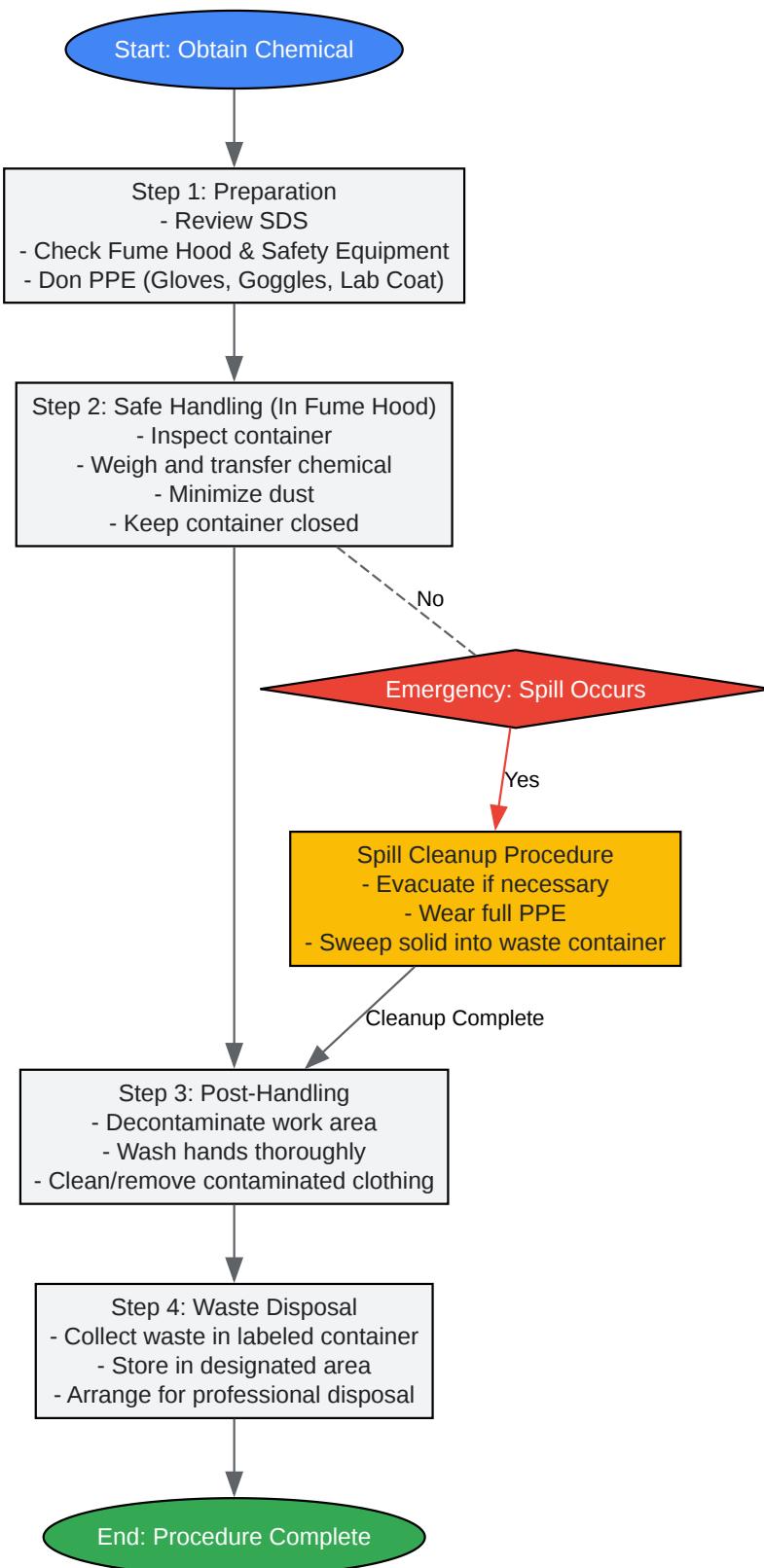
## Disposal Plan

The disposal of **5-Bromopyridine-2-carbaldehyde** must comply with all local, regional, and national hazardous waste regulations.[5][6]

- Waste Identification: All waste containing **5-Bromopyridine-2-carbaldehyde**, including empty containers and contaminated materials, must be classified and handled as hazardous waste.[5]

- Container Requirements: Collect all waste in a designated, properly labeled, and sealed container.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Bromopyridine-2-carbaldehyde**," and the appropriate hazard pictograms.
- Storage: Store the waste container in a designated, secure area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[1\]](#)[\[5\]](#)
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company. The recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#) Do not dispose of this chemical into the environment or down the drain.[\[1\]](#)

## Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **5-Bromopyridine-2-carbaldehyde**.

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## References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. 5-ブロモ-2-ピリジンカルボキシアルデヒド 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. 5-Bromopyridine-2-carbaldehyde | C6H4BrNO | CID 9877562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. 5-Bromo-2-pyridine carboxaldehyde - SRIRAMCHEM [sriramchem.com]
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